

Safety and Handling of 2,4,6-Trifluorobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,4,6-Trifluorobenzoic acid

Cat. No.: B1332066

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and does not replace a formal risk assessment or the information provided in a Safety Data Sheet (SDS). Always consult the specific SDS for **2,4,6-Trifluorobenzoic acid** from your supplier before handling this chemical.

Introduction

2,4,6-Trifluorobenzoic acid (CAS No. 28314-80-9) is a fluorinated aromatic carboxylic acid with increasing importance in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its unique properties, stemming from the presence of three fluorine atoms on the benzene ring, make it a valuable building block for novel molecules. However, as with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety precautions are paramount for its safe handling in a laboratory setting. This guide provides an in-depth overview of the safety and handling considerations for **2,4,6-Trifluorobenzoic acid**, tailored for professionals in research and development.

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), **2,4,6-Trifluorobenzoic acid** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,4,6-Trifluorobenzoic acid** is crucial for its safe handling and storage.

Property	Value	Reference
CAS Number	28314-80-9	[1]
Molecular Formula	C ₇ H ₃ F ₃ O ₂	[2]
Molecular Weight	176.09 g/mol	[2]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	142-146 °C	[2]
Boiling Point	Not determined	
Solubility	Soluble in many organic solvents.	[2]
pKa	Not available	

Handling and Storage Procedures

Proper handling and storage procedures are essential to minimize exposure and ensure laboratory safety.

Engineering Controls

- Fume Hood: All work with **2,4,6-Trifluorobenzoic acid**, especially when handling the solid powder or creating solutions, should be performed in a properly functioning chemical fume hood to minimize inhalation of dust and vapors.[3]
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.[3]

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Always inspect gloves for integrity before use.
- **Skin and Body Protection:** A laboratory coat must be worn. For larger quantities or when there is a significant risk of skin contact, additional protective clothing may be necessary.
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

General Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Avoid inhalation of dust.[\[5\]](#)
- Use in the smallest practical quantities for the experiment being performed.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

Storage

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep containers tightly closed.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.
- Store in a designated and properly labeled cabinet for organic acids.[\[3\]](#)

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[5]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Disposal

Accidental Release

- **Small Spills:**
 - Wear appropriate PPE.
 - Carefully sweep up the solid material, avoiding dust generation.[6]
 - Place the spilled material into a suitable, labeled container for disposal.
 - Clean the spill area with a suitable solvent (e.g., water, if appropriate) and then wipe dry.
- **Large Spills:**
 - Evacuate the area immediately.
 - Alert others and the laboratory supervisor.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill if possible without risk.
 - Follow institutional procedures for large chemical spills.

Waste Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Collect waste in a properly labeled, sealed container.
- Do not mix with incompatible wastes.

Toxicological Information

Specific toxicological data for **2,4,6-Trifluorobenzoic acid** is limited in the publicly available literature. The information below is based on its classification and general knowledge of similar compounds.

Acute Toxicity:

- Oral: No specific LD50 data is available. It is expected to be harmful if swallowed.
- Dermal: No specific LD50 data is available. It is classified as a skin irritant.
- Inhalation: No specific LC50 data is available. It is classified as a respiratory irritant.

Chronic Toxicity:

- Carcinogenicity: No data is available to classify this substance with respect to its carcinogenic potential.
- Mutagenicity: No data is available to classify this substance with respect to its mutagenic potential.
- Reproductive Toxicity: No data is available to classify this substance with respect to its reproductive toxicity.

Experimental Protocols for Safety Assessment (Based on OECD Guidelines)

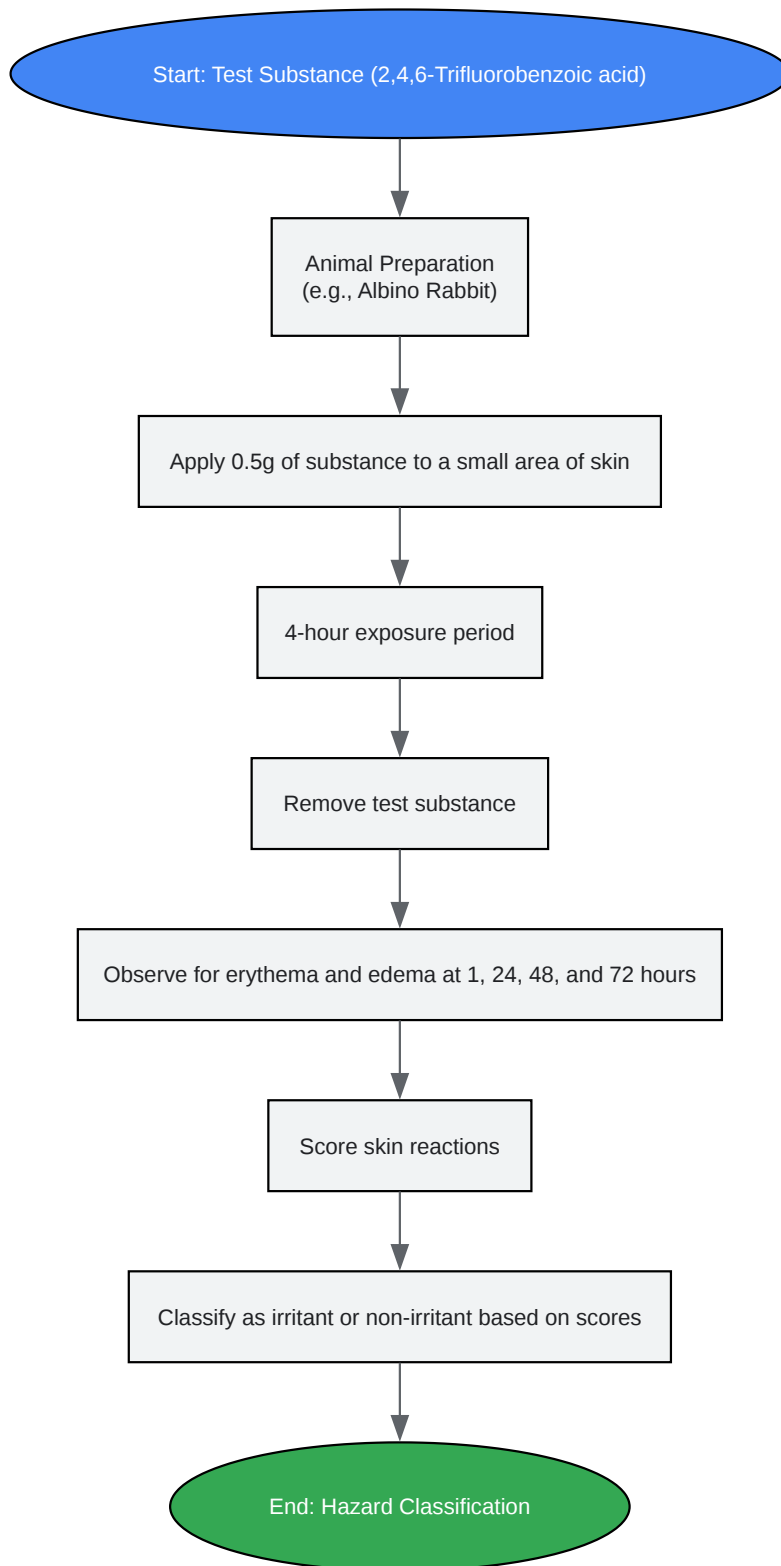
Due to the lack of specific experimental data for **2,4,6-Trifluorobenzoic acid**, this section outlines the general principles of standardized test guidelines that would be used to assess its

safety.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to determine the potential of a substance to cause reversible inflammatory changes to the skin.

OECD 404: Acute Dermal Irritation Workflow

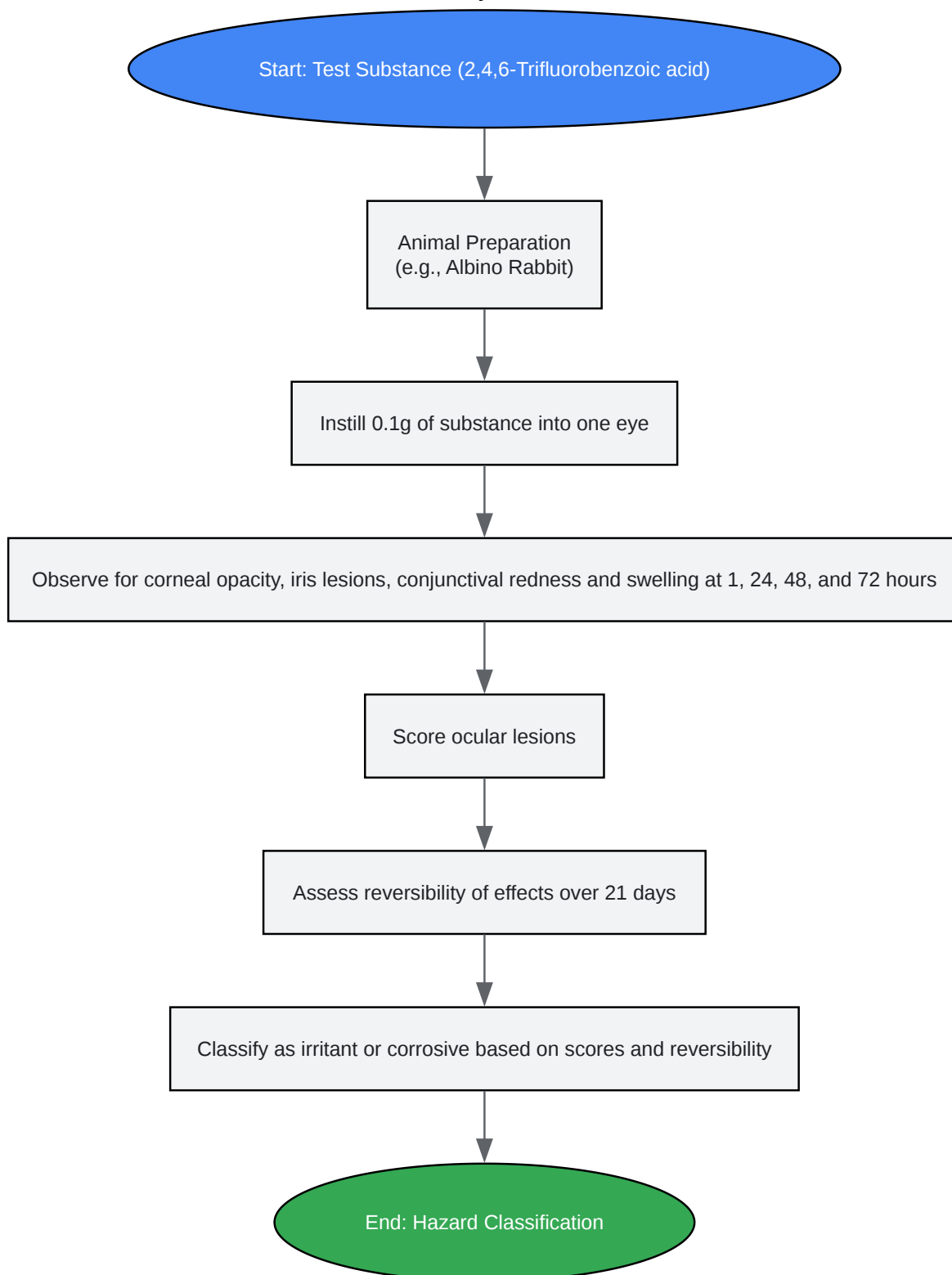
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OECD 404: Acute Dermal Irritation Workflow

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause damage to the eye.

OECD 405: Acute Eye Irritation Workflow



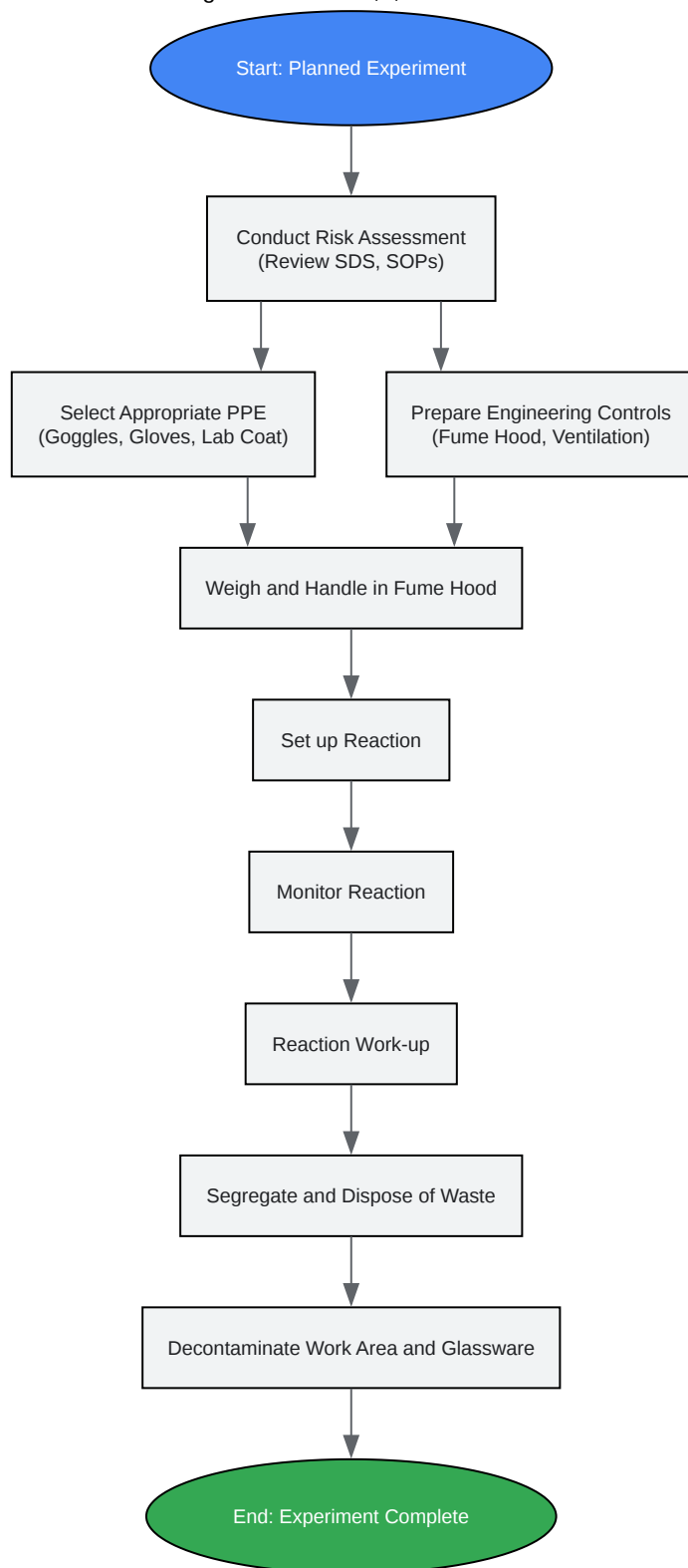
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OECD 405: Acute Eye Irritation Workflow

Logical Relationship for Safe Handling

The following diagram illustrates the logical flow of considerations and actions for the safe handling of **2,4,6-Trifluorobenzoic acid** in a research laboratory.

Safe Handling Workflow for 2,4,6-Trifluorobenzoic Acid

[Click to download full resolution via product page](#)Safe Handling Workflow for **2,4,6-Trifluorobenzoic Acid**

Conclusion

2,4,6-Trifluorobenzoic acid is a valuable reagent with manageable hazards when handled with appropriate precautions. The primary risks are associated with its irritant properties to the skin, eyes, and respiratory system. Adherence to the safety guidelines outlined in this document, including the consistent use of engineering controls and personal protective equipment, is essential for minimizing exposure and ensuring a safe laboratory environment. Researchers, scientists, and drug development professionals should always prioritize a culture of safety and consult the most up-to-date Safety Data Sheet before working with this or any other chemical.

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